

Application Notes and Protocols for (Z)-Azoxystrobin in Turfgrass Management

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Compound of Interest

Compound Name: (Z)-Azoxystrobin

Cat. No.: B1633923

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For Researchers, Scientists, and Drug Development Professionals

(Z)-Azoxystrobin is a broad-spectrum, systemic fungicide belonging to the strobilurin class, widely utilized in turfgrass management for the control of a variety of fungal diseases.^{[1][2][3]} Its mechanism of action involves the inhibition of mitochondrial respiration in fungi, providing both preventative and curative activity.^{[1][2][4]} These notes provide detailed application protocols and a summary of efficacy data to guide research and development professionals in the use of **(Z)-Azoxystrobin** for turfgrass management.

Efficacy and Performance Data

(Z)-Azoxystrobin has demonstrated efficacy against a range of turfgrass diseases. Its performance, often compared with other strobilurin fungicides like pyraclostrobin and fluoxastrobin, is evaluated based on disease control, turfgrass quality, and physiological responses.

Comparative Efficacy of Strobilurin Fungicides

Fungicide	Application Rate	Target Disease	Efficacy (% Disease Control)	Turfgrass Quality (Visual Rating)	Normalized Difference Vegetation Index (NDVI)	Reference
(Z)-Azoxystrobin	0.6 kg a.i. ha ⁻¹	Brown Patch (Rhizoctonia solani)	91%	Acceptable	Not significantly different from fluoxastrobin	[5]
Pyraclostrobin	Not Specified	Brown Patch (Rhizoctonia solani)	>98%	Statistically similar to azoxystrobin	Significantly greater than azoxystrobin and fluoxastrobin from 56 to 84 DAIT	[5]
Fluoxastrobin	Not Specified	Brown Patch (Rhizoctonia solani)	91%	Acceptable	Not significantly different from azoxystrobin	[5]
Non-treated Control	N/A	Brown Patch (Rhizoctonia solani)	>40% disease severity	Unacceptable on 6 of 8 final rating dates	Lower than all strobilurin programs	[5]

DAIT: Days After Initial Treatment

Application Rates for Disease Control

Recommended application rates for **(Z)-Azoxystrobin** can vary depending on the target disease, turfgrass species, and whether the application is for preventative or curative purposes.

Target Disease	Turfgrass Species	Application Rate (fl. oz. per 1000 sq. ft.)	Application Interval (days)	Application Type	Reference
Brown Patch (Rhizoctonia solani)	All major turfgrasses	0.38 - 0.77	14-28	Preventative/ Curative	[6]
Leaf Spot	All major turfgrasses	0.38 - 0.77	14-28	Preventative/ Curative	[6]
Large Patch	All major turfgrasses	0.38 - 0.77	14-28	Preventative/ Curative	[6]
Anthracnose	Not Specified	0.3-0.725 (in combination with difenoconazole)	14	Preventative	[7]
Pythium Blight	Perennial Ryegrass	0.40 (in combination with acibenzolar-S-methyl)	10	Preventative	[8]
Dollar Spot (Sclerotinia homoeocarpa)	Creeping Bentgrass	Not Recommended (can enhance disease)	N/A	N/A	

Experimental Protocols

Field Efficacy Trial Protocol

This protocol outlines a standard methodology for conducting a field trial to evaluate the efficacy of **(Z)-Azoxystrobin** for the control of a target turfgrass disease.

1. Site Selection and Plot Establishment:

- Select a turfgrass area with a history of the target disease. The turf should be a mature stand of the desired species (e.g., creeping bentgrass, perennial ryegrass).[\[8\]](#)
- Establish plots, typically 4x6 ft with 2-ft alleys, in a randomized complete block design with a minimum of four replications.[\[8\]](#)

2. Treatment Application:

- Calibrate a CO₂-powered backpack sprayer with appropriate nozzles (e.g., TeeJet 8004VS) to deliver a consistent volume of spray solution (e.g., 2 gallons/1000 ft²).[\[8\]](#)
- Prepare the **(Z)-Azoxystrobin** solution according to the desired application rate.
- Apply treatments uniformly to the designated plots. Include a non-treated control for comparison.

3. Inoculation (if necessary):

- If natural disease pressure is low, artificial inoculation with the target pathogen may be required to ensure disease development.

4. Data Collection:

- Disease Severity: Visually assess the percentage of the plot area affected by the disease at regular intervals (e.g., weekly).
- Turfgrass Quality: Assign a visual quality rating to each plot on a scale of 1 to 9, where 1 is dead turf, 9 is excellent, and 6 is considered acceptable.
- Phytotoxicity: Visually assess any turfgrass injury (e.g., discoloration, stunting) on a percentage scale.

- Normalized Difference Vegetation Index (NDVI): Use a handheld NDVI meter to measure turfgrass canopy reflectance, providing a quantitative measure of plant health.^[5]

5. Data Analysis:

- Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.

Phytotoxicity Assessment Protocol

1. Plant Material:

- Utilize established turfgrass plots of the desired species.

2. Treatment Application:

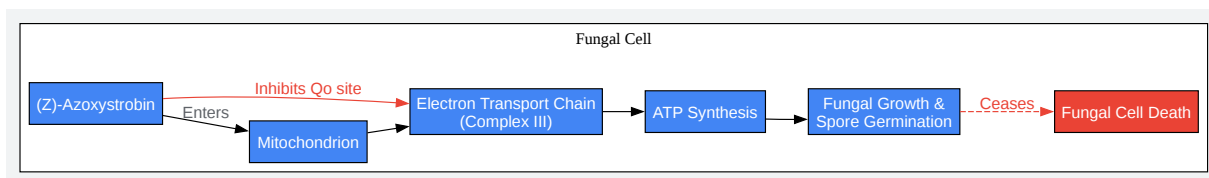
- Apply **(Z)-Azoxystrobin** at various rates, including the recommended label rate and higher rates (e.g., 2x, 4x) to assess potential for injury.
- Include a non-treated control.

3. Evaluation:

- Visually assess turfgrass injury at 3, 7, and 14 days after treatment.
- Record any symptoms of phytotoxicity, such as chlorosis (yellowing), necrosis (browning), or stunting.
- Rate the severity of phytotoxicity on a scale of 0% to 100%, where 0% is no injury and 100% is complete turf death.

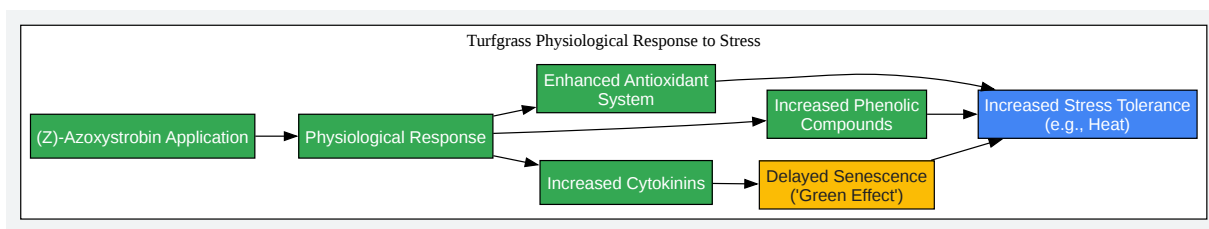
Visualizations

Signaling Pathways and Workflows



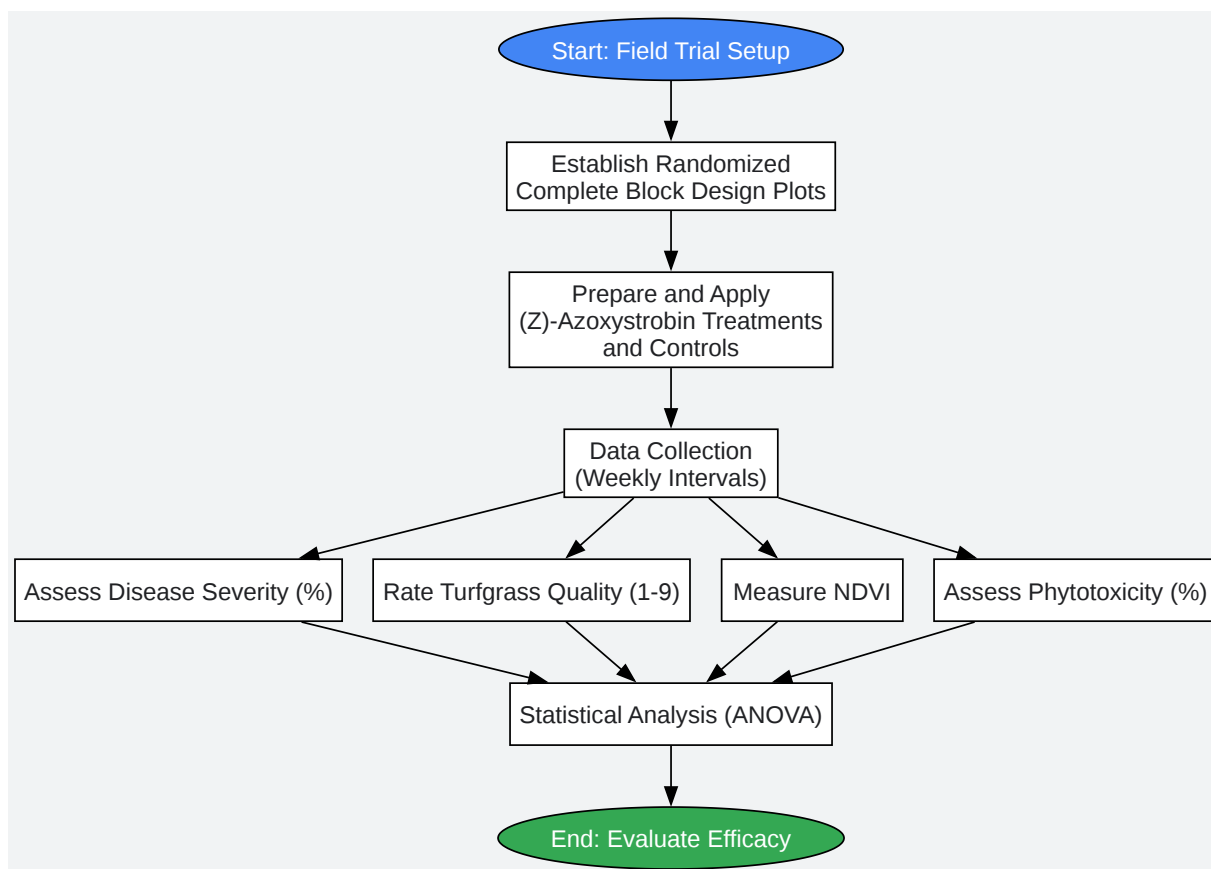
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Caption: Mechanism of **(Z)-Azoxystrobin** fungicidal action.



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Caption: **(Z)-Azoxystrobin**'s influence on turfgrass stress response.



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Caption: Experimental workflow for a turfgrass fungicide efficacy trial.

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